

Interpreting unexpected results in experiments with "Ethanol, 2-[(3-aminophenyl)sulfonyl]-"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethanol, 2-[(3-aminophenyl)sulfonyl]-

Cat. No.: B112728

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Technical Support Center: Ethanol, 2-[(3-aminophenyl)sulfonyl]-

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Ethanol, 2-[(3-aminophenyl)sulfonyl]-** (CAS No. 5246-57-1).

Frequently Asked Questions (FAQs)

Q1: What is **Ethanol, 2-[(3-aminophenyl)sulfonyl]-**?

Ethanol, 2-[(3-aminophenyl)sulfonyl]- is a chemical compound from the group of substituted anilines and sulfones.^[1] Its chemical formula is C₈H₁₁NO₃S.^{[1][2]} It is also known by other names such as 3-Aminophenyl(hydroxyethyl)sulfone and Aminosulfon B.^{[1][3]} This compound is primarily used as an important intermediate in the synthesis of reactive dyes.^{[1][4][5]} It also has potential applications in the pharmaceutical industry as a building block for sulfonamide-based drugs.^{[2][6]}

Q2: What are the main applications of this compound?

The primary industrial application of **Ethanol, 2-[(3-aminophenyl)sulfonyl]-** is in the manufacturing of reactive dyes.^{[1][3][4]} It serves as a precursor for various azo dyes. For

example, it is used in the synthesis of C.I. Reactive Blue 19.[1][3] Additionally, it is explored in pharmaceutical research for synthesizing new chemical entities.[2][6]

Q3: What are the physical and chemical properties of **Ethanol, 2-[(3-aminophenyl)sulfonyl]-**?

The known physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C8H11NO3S	[1][2][7]
Molar Mass	201.24 g/mol	[1][7]
Appearance	White to brown powder/crystal	[1][7]
Melting Point	74-75 °C or 90.2 °C	[1][8][9]
Boiling Point	~487.7 °C (Predicted)	[8][9]
Density	1.364 g/cm ³	[1][3][8]
Solubility	Soluble in Methanol	[8][9]
pKa	~13.73 (Predicted)	[8][9]

Q4: What are the recommended safety precautions when handling this compound?

It is important to handle this chemical with care. Safety information suggests that it may cause skin and eye irritation.[2] Always wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[2] Work in a well-ventilated area to avoid inhalation of any fumes.[2]

Troubleshooting Guides

This section addresses specific issues that may arise during the synthesis and purification of **Ethanol, 2-[(3-aminophenyl)sulfonyl]-**.

Synthesis Troubleshooting

The synthesis of 2-[(3-aminophenyl)sulfonyl]ethanol is a multi-step process, typically starting from nitrobenzene.[1][3]

Q1: My reaction yield is consistently low. What are the possible causes and solutions?

Low yields can stem from several factors throughout the multi-step synthesis.

- Incomplete Reduction of the Nitro Group: The final step of the synthesis is the reduction of a nitro group to an amine.[\[1\]](#)[\[3\]](#)
 - Possible Cause: Inactive catalyst (e.g., Raney-Nickel), insufficient hydrogen pressure, or catalyst poisoning.
 - Solution: Ensure the catalyst is fresh and active. Increase the hydrogen pressure or reaction time. Ensure all reagents and solvents are pure and free of potential catalyst poisons.
- Suboptimal Reaction Conditions in Preceding Steps: Each step of the synthesis (sulfochlorination, reduction to sulfinate, ethoxylation) has its own optimal conditions.
 - Possible Cause: Incorrect temperature, reaction time, or stoichiometry of reagents.
 - Solution: Carefully review and optimize the reaction conditions for each step as described in established protocols. Monitor the reaction progress using techniques like Thin Layer Chromatography (TLC).

Q2: I am observing significant impurities in my final product. How can I identify and remove them?

Impurities can be carried over from previous steps or generated through side reactions.

- Starting Materials: Unreacted intermediates from any of the synthesis steps can be present.[\[10\]](#)
- Isomers: Formation of ortho- or para-isomers can occur during the initial sulfochlorination of nitrobenzene.[\[10\]](#)
- Purification Methods:
 - Recrystallization: This is a common method for purifying the final product. The choice of solvent is crucial for effective purification.[\[10\]](#) Experiment with different solvents or solvent

mixtures to achieve the best separation.

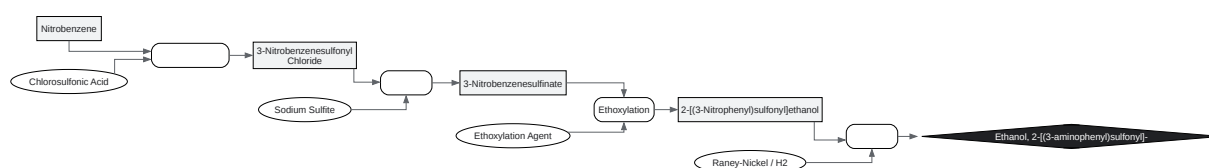
- Column Chromatography: For more challenging separations, column chromatography can be an effective purification technique.[\[10\]](#)

Experimental Protocols

General Synthesis Protocol (based on the Nitrobenzene pathway[\[1\]](#)[\[3\]](#))

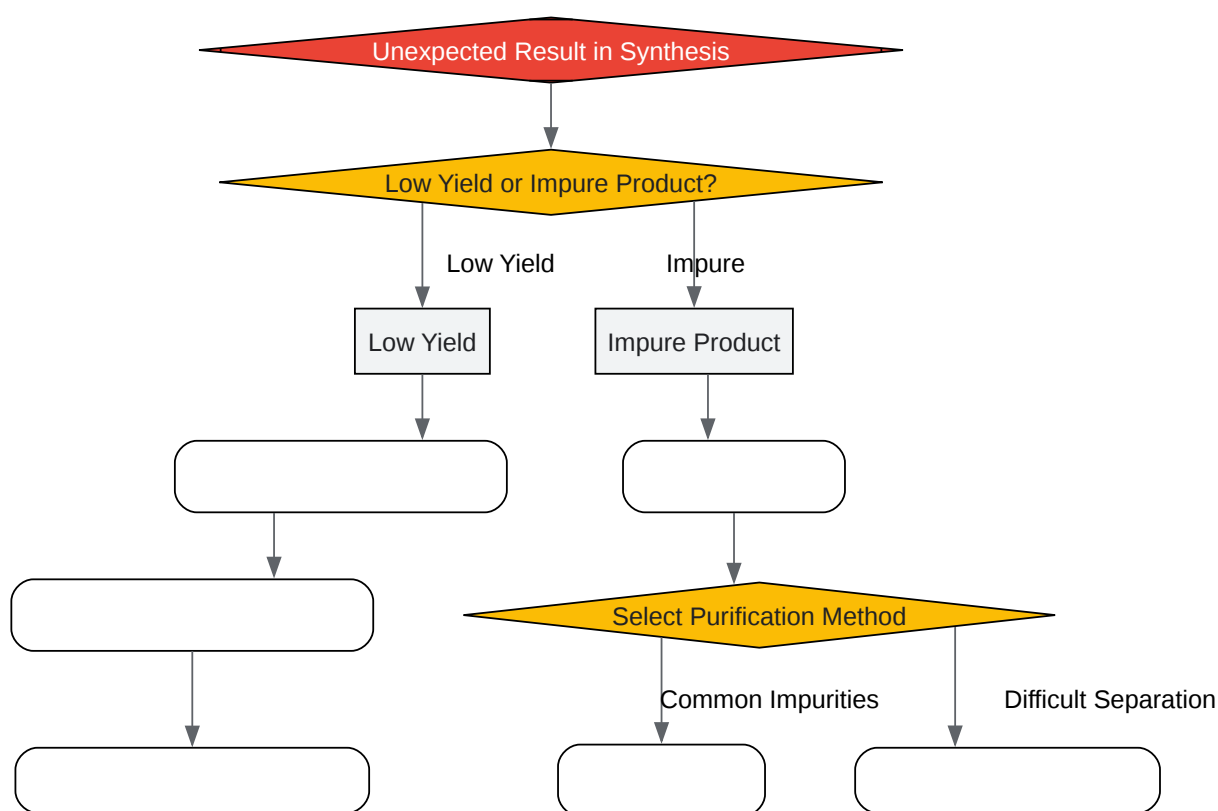
- Sulfochlorination: React nitrobenzene with chlorosulfonic acid to produce 3-nitrobenzenesulfonyl chloride.
- Reduction to Sulfinate: Reduce the 3-nitrobenzenesulfonyl chloride with a reducing agent like sodium sulfite to yield sodium 3-nitrobenzenesulfinate.
- Ethoxylation: React the sulfinate with an ethoxylating agent (e.g., ethylene oxide or 2-chloroethanol) to form 2-[(3-nitrophenyl)sulfonyl]ethanol.
- Reduction of Nitro Group: Reduce the nitro group of 2-[(3-nitrophenyl)sulfonyl]ethanol to an amine group using a catalyst such as Raney-Nickel under a hydrogen atmosphere to obtain the final product, 2-[(3-aminophenyl)sulfonyl]ethanol.

Visualizations



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Caption: Multi-step synthesis of **Ethanol, 2-[(3-aminophenyl)sulfonyl]-**.



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